

PI3K α -IN-10 target binding affinity ATP-competitive

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Compound of Interest

Compound Name: PI3K α -IN-10

Cat. No.: B12409473

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Technical Deep Dive: PI3K α -IN-10 Mechanism and Affinity Profiling

Executive Summary

PI3K α -IN-10 (also identified as Compound 332 from patent WO2018057808A1) is a potent, small-molecule inhibitor of the Class I Phosphoinositide 3-kinase (PI3K) family.^[1] Chemically characterized as a benzimidazole derivative, it functions through an ATP-competitive mechanism, binding directly to the ATP-binding pocket of the p110 α catalytic subunit.

This technical guide provides a rigorous framework for validating the binding affinity of PI3K α -IN-10. Unlike allosteric inhibitors that bind to non-catalytic sites (e.g., the helical domain), PI3K α -IN-10 targets the hinge region, necessitating specific assay conditions to accurately determine its potency (

and

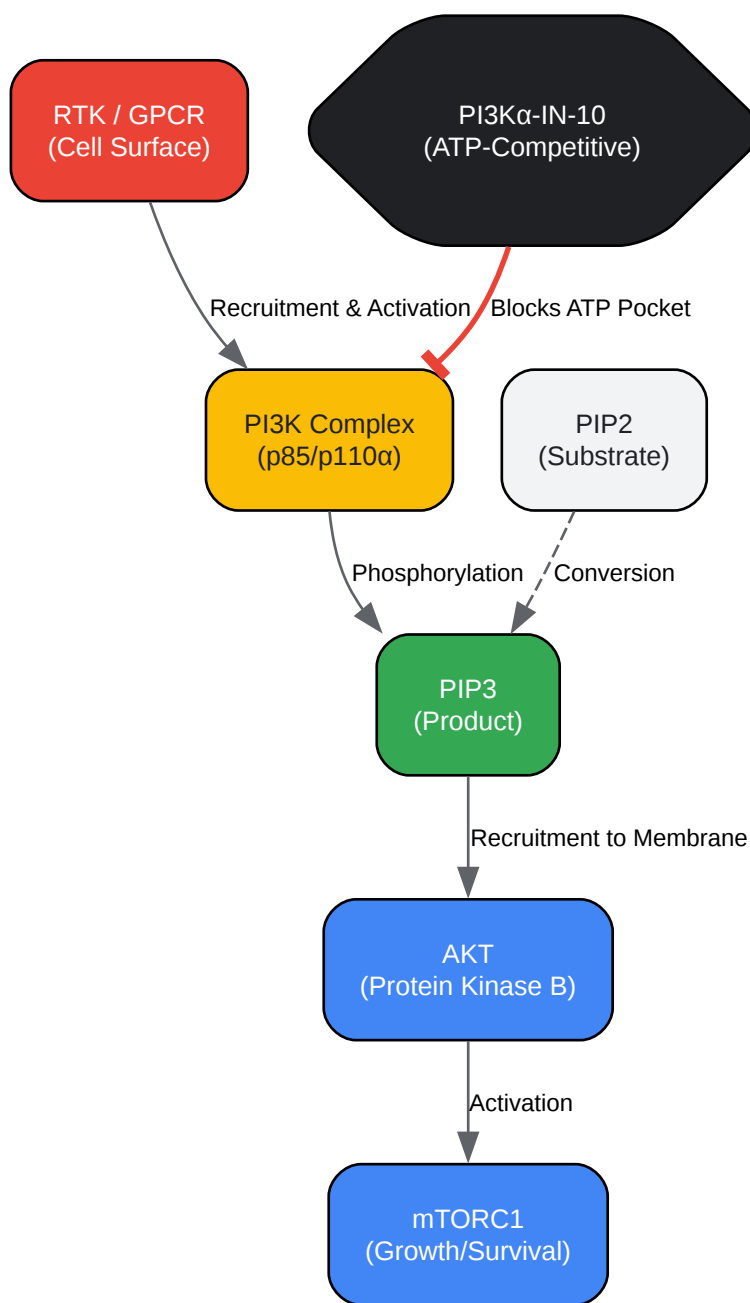
) relative to intracellular ATP concentrations.

Mechanism of Action: ATP-Competitive Inhibition

To correctly profile PI3K α -IN-10, one must understand its structural interaction with the kinase domain.

- **Binding Site:** The compound occupies the deep cleft between the N-terminal and C-terminal lobes of the p110 α kinase domain.
- **Hinge Interaction:** The benzimidazole scaffold mimics the adenine ring of ATP, forming critical hydrogen bonds with the hinge region residues (specifically Val851 in PI3K α).
- **Selectivity Challenge:** As a pan-PI3K inhibitor, PI3K α -IN-10 shows activity across isoforms ().^[2] Selectivity profiling is critical to distinguish its efficacy against the oncogenic PI3K α mutants (e.g., H1047R) versus wild-type isoforms.

Diagram 1: PI3K Signaling & Inhibition Logic



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Caption: PI3Kα-IN-10 intercepts the signaling cascade at the p110α catalytic node, preventing PIP2 to PIP3 conversion.

Affinity Profiling: Quantitative Metrics

When characterizing ATP-competitive inhibitors, the measured

is dependent on the ATP concentration used in the assay. This relationship is defined by the Cheng-Prusoff equation:

Where:

- K_i : The intrinsic inhibition constant (independent of ATP).
- $[ATP]$: Concentration of ATP in the assay.
- K_m : The Michaelis constant for ATP (approx. 10–50 μM for PI3K α depending on the assay).

Critical Insight: To demonstrate ATP competitiveness, you must perform

curves at multiple ATP concentrations. An ATP-competitive inhibitor like PI3K α -IN-10 will show a right-shift in

as ATP concentration increases.

Expected Potency Profile

Based on the benzimidazole class (Compound 332, WO2018057808A1), the expected affinity profile is:

Metric	Target	Typical Value Range	Notes
	PI3K α (WT)	< 100 nM	Highly potent.
	PI3K α (H1047R)	< 100 nM	Often equipotent to WT.
Selectivity	vs. mTOR	> 50-fold	Benzimidazoles can show dual activity; check mTOR.
Binding Mode	ATP Pocket	Competitive	Validated by shift.

Experimental Protocol: Validating Binding Affinity

This protocol uses a Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assay. This homogeneous method is robust, sensitive, and minimizes interference from fluorescent compounds.

Objective: Determine the

of PI3K α -IN-10 at

ATP.

Materials Required

- Enzyme: Recombinant human PI3K α (p110 α /p85 α complex).
- Substrate: PIP2:PS lipid vesicles (or soluble PIP2 analog).
- ATP: Ultra-pure ATP.
- Detection: Biotin-PIP3 detector + Europium-labeled anti-GST/His antibody + APC-labeled acceptor.
- Compound: PI3K α -IN-10 (10 mM DMSO stock).

Step-by-Step Workflow

- Compound Preparation:
 - Prepare a 3-fold serial dilution of PI3K α -IN-10 in 100% DMSO (10 points). Start at 10 μ M final concentration.
 - Transfer 50 nL of compound to a 384-well low-volume white plate (e.g., using an Echo acoustic dispenser).
- Enzyme Addition:
 - Dilute PI3K α enzyme in Kinase Buffer (50 mM HEPES pH 7.5, 3 mM , 1 mM EGTA, 0.03% CHAPS, 2 mM DTT).

- Add 2.5 μ L of enzyme solution to the plate. Incubate for 15 min at RT to allow inhibitor binding (Pre-incubation is crucial for accurate).
- Reaction Initiation:
 - Prepare a substrate mix:

ATP (

final) +

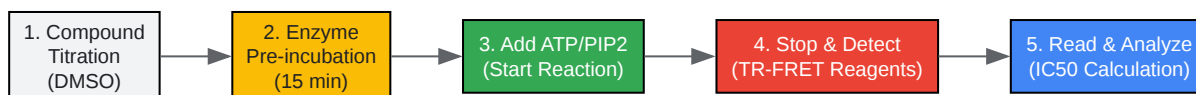
PIP2 (

final).
 - Add 2.5 μ L of substrate mix to initiate the reaction.
 - Incubate for 60 minutes at Room Temperature (protected from light).
- Reaction Termination & Detection:
 - Add 5 μ L of Stop/Detection solution (containing EDTA to chelate Mg^{++} and the TR-FRET detection pair).
 - Incubate for 1 hour to allow signal equilibration.
- Data Analysis:
 - Read plate on a multimode reader (Excitation: 320 nm; Emission 1: 615 nm, Emission 2: 665 nm).
 - Calculate TR-FRET Ratio:

.
 - Fit data to a 4-parameter logistic equation (Sigmoidal dose-response) to derive

.

Diagram 2: Assay Workflow Logic



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Caption: Step-by-step TR-FRET kinase assay workflow for PI3K α -IN-10 validation.

Troubleshooting & Optimization

- High Background: Ensure the Stop solution contains sufficient EDTA (>10 mM) to completely quench the kinase reaction.
- Low Signal-to-Noise: Optimize the PIP2:PS lipid ratio. Soluble PIP2 analogs often yield cleaner data than lipid vesicles in TR-FRET.
- Compound Aggregation: Benzimidazoles can be hydrophobic. Ensure DMSO concentration is kept constant (< 2%) and consider adding 0.01% Triton X-100 to the buffer.
- Verification of Mode: To confirm ATP-competitiveness, repeat the assay at

ATP. If the

increases roughly 10-fold, the mechanism is confirmed competitive.

References

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